

Application Notes and Protocols: Cyclohexadecanone in Cosmetic Formulations

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Compound of Interest

Compound Name: **Cyclohexadecanone**

Cat. No.: **B1615262**

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Introduction

Cyclohexadecanone is a synthetic macrocyclic musk, a valuable fragrance ingredient in the cosmetic industry, prized for its persistent, warm, and animalic musk odor.^[1] It serves as a foundational note in a variety of fragrance compositions, enhancing the overall scent profile and contributing to the longevity of the product's aroma on the skin. This document provides detailed application notes and protocols for the use of **Cyclohexadecanone** in cosmetic formulations, with a focus on its function, stability, and sensory evaluation.

Physicochemical Properties and Specifications

Cyclohexadecanone is a white solid at room temperature with the chemical formula C₁₆H₃₀O.^[2] Its properties make it a versatile ingredient for a range of cosmetic products.

| Property | Value | Reference |
|-------------------|---|---|
| Chemical Name | Cyclohexadecanone | Internal |
| INCI Name | Cyclohexadecanone | Internal |
| CAS Number | 2550-52-9 | [1] |
| Synonyms | Isomuscone, Homoexaltone, 8-Cyclohexadecanone | [1] |
| Molecular Formula | C ₁₆ H ₃₀ O | [2] |
| Molar Mass | 238.415 g/mol | [2] |
| Appearance | White solid | [2] |
| Odor Profile | Intense, original musk type, complex, animalic, powdery | [1] [3] |
| Melting Point | 66 °C (151 °F; 339 K) | [2] |
| Flash Point | 148.33 °C (299.00 °F) TCC | [3] |

Applications in Cosmetic Formulations

Cyclohexadecanone is primarily used as a fragrance agent in a wide array of cosmetic products. Its low volatility and high substantivity make it an excellent fixative, prolonging the release of more volatile fragrance components.

Recommended Usage Levels:

| Product Type | Recommended Usage Level in Fragrance Concentrate (%) |
|--------------------------------|--|
| General Fragrance Applications | Up to 2.0000% |

Note: The final concentration in the end product will be significantly lower, depending on the dosage of the fragrance concentrate in the cosmetic base. A European patent suggests that as little as 0.05% by weight of **cyclohexadecanone** in a fragrance composition can have an

odorous effect, with a preferred range of 0.1% to 50% by weight within the fragrance composition itself.^[4]

Formulation Stability:

Cyclohexadecanone exhibits good stability in various cosmetic bases, making it a reliable choice for perfuming different product types.

| Product Base | Stability |
|------------------------|-----------|
| Body Lotion | Good |
| Shampoo | Very Good |
| Soap | Very Good |
| Antiperspirant Roll-on | Good |
| Powder | Very Good |
| Citric Acid Cleaners | Very Good |
| All-Purpose Cleaners | Very Good |
| Bleach | Poor |

Experimental Protocols

Protocol for Incorporation into a Cosmetic Emulsion (O/W Cream)

This protocol outlines the steps for incorporating **Cyclohexadecanone** into a basic oil-in-water cream formulation.

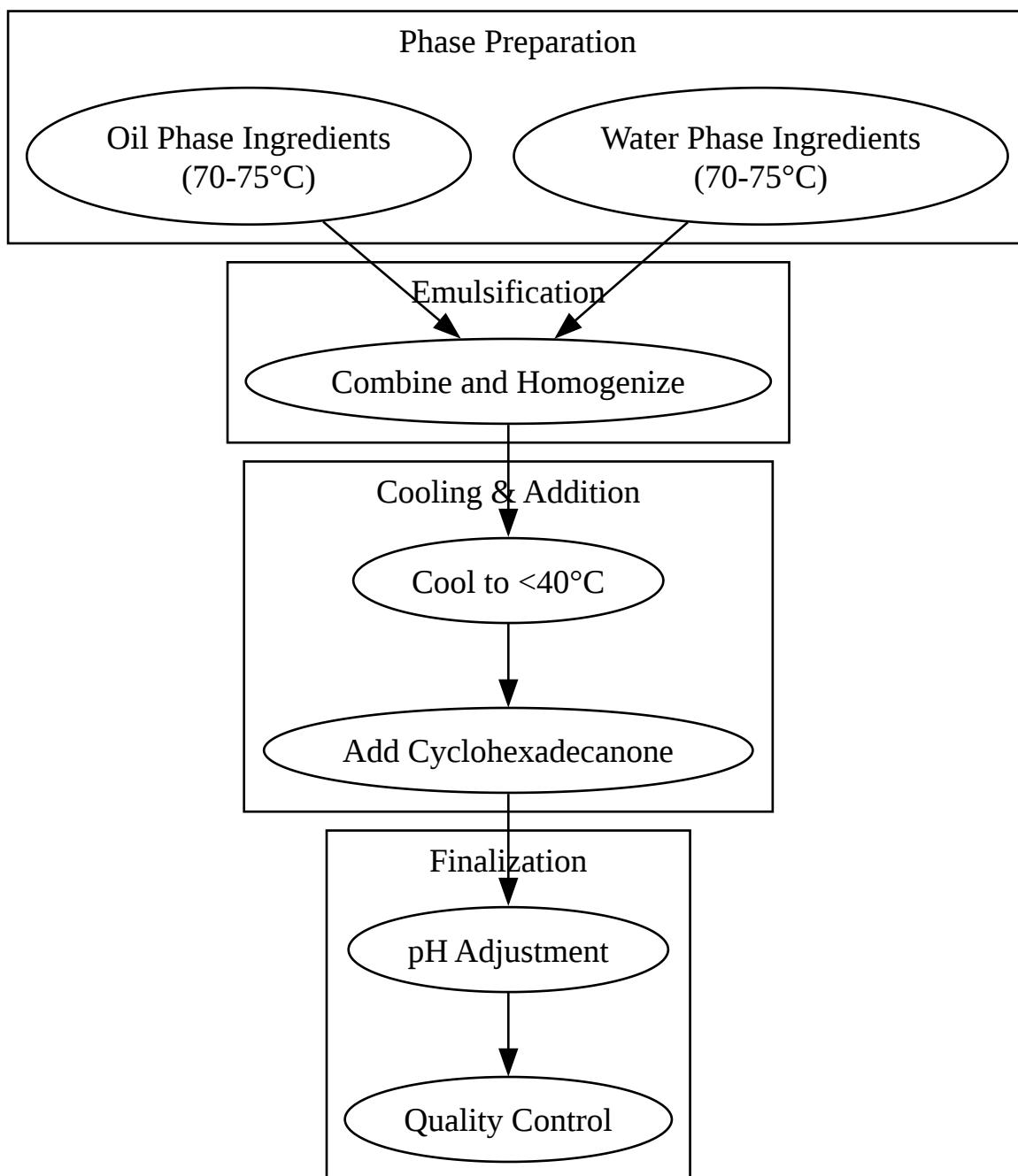
Materials:

- **Cyclohexadecanone**
- Oil phase ingredients (e.g., cetyl alcohol, stearic acid, glyceryl stearate, mineral oil)
- Water phase ingredients (e.g., deionized water, glycerin, preservative)

- Emulsifier (e.g., polysorbate 60)
- Heating and stirring equipment (water bath, overhead stirrer)
- Homogenizer
- Beakers and other standard laboratory glassware

Procedure:

- Preparation of Phases:
 - In a beaker, combine all oil phase ingredients and heat to 70-75°C until all components are melted and uniform.
 - In a separate beaker, combine all water phase ingredients and heat to 70-75°C.
- Emulsification:
 - Slowly add the water phase to the oil phase with continuous stirring.
 - Homogenize the mixture for 3-5 minutes to form a stable emulsion.
- Cooling and Addition of **Cyclohexadecanone**:
 - Allow the emulsion to cool under gentle stirring.
 - At a temperature below 40°C, add the predetermined amount of **Cyclohexadecanone** (dissolved in a suitable solvent like dipropylene glycol if necessary, though it can often be added directly to the warm oil phase before emulsification).
 - Continue stirring until the cream is uniform and has reached room temperature.
- Final Adjustments:
 - Adjust the pH of the cream if necessary.
 - Perform quality control checks (viscosity, appearance, pH).



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Caption: Workflow for incorporating **Cyclohexadecanone** into a cosmetic cream.

Protocol for Sensory Analysis: Fragrance Evaluation

This protocol describes a method for the sensory evaluation of a cosmetic product containing **Cyclohexadecanone** using a trained panel.

Objective: To assess the odor profile and intensity of a cream formulation with and without **Cyclohexadecanone**.

Panelists: A panel of 10-12 trained individuals with demonstrated olfactory acuity.

Materials:

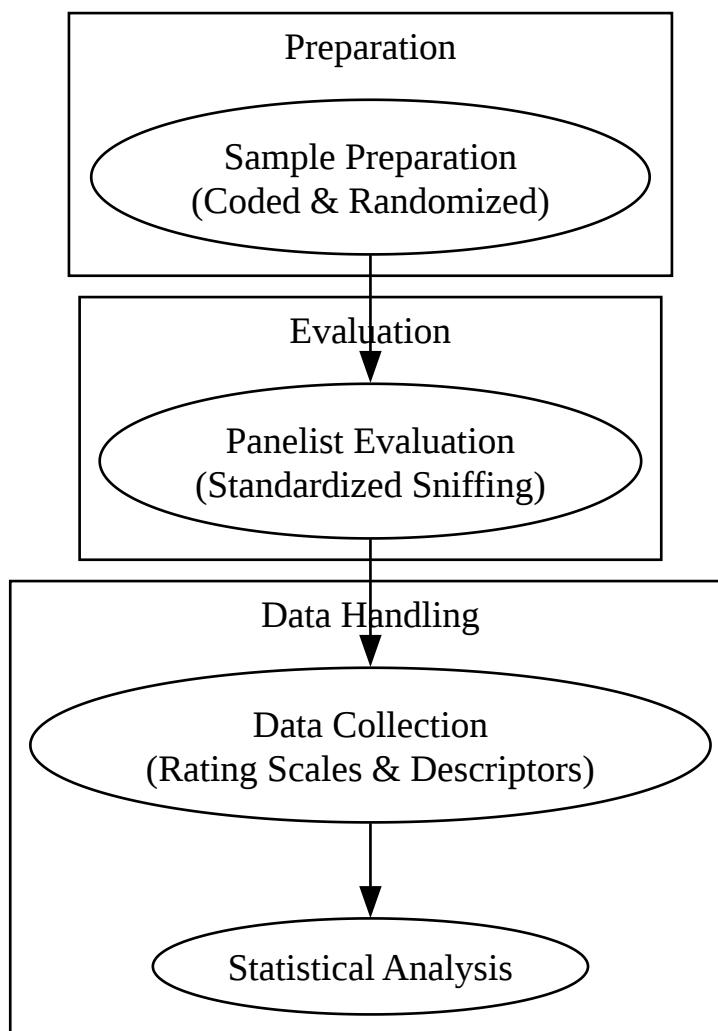
- Test cream with **Cyclohexadecanone**.
- Control cream (same base without **Cyclohexadecanone**).
- Odor-free sample containers.
- Evaluation booths with controlled temperature, humidity, and ventilation.
- Evaluation forms or software for data collection.

Procedure:

- Sample Preparation:
 - Present panelists with coded, identical containers of the test and control creams.
 - The order of presentation should be randomized for each panelist.
- Evaluation:
 - Panelists are instructed to open one sample at a time and assess the odor.
 - A "sniffing" technique should be standardized (e.g., hold the container 2-3 cm from the nose and take two short sniffs).
 - A rest period of at least 30 seconds should be taken between samples to prevent olfactory fatigue.
- Data Collection:
 - Panelists rate the intensity of the overall aroma and specific odor attributes (e.g., musk, powdery, animalic, sweet) on a labeled magnitude scale (LMS) or a 10-point intensity

scale.

- Panelists also provide descriptive comments on the fragrance character.
- Data Analysis:
 - Statistical analysis (e.g., ANOVA, t-test) is used to determine significant differences in perceived intensity and character between the test and control samples.



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Caption: Workflow for sensory analysis of a fragranced cosmetic product.

Protocol for Stability Testing

This protocol outlines the stability testing of a cosmetic cream containing **Cyclohexadecanone**.

Objective: To evaluate the physical and chemical stability of the formulation under accelerated and real-time conditions.

Methodology:

- **Sample Storage:**

- Store samples of the final formulation in the intended commercial packaging at the following conditions:
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 75% RH $\pm 5\%$ RH for 3 months.
 - Real-Time: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH $\pm 5\%$ RH for the duration of the intended shelf life (e.g., 24 months).
 - Freeze-Thaw Cycling: 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C .

- **Evaluation Parameters and Schedule:**

- Evaluate the samples at initial (time 0), 1, 2, and 3 months for accelerated testing, and at 0, 3, 6, 12, 18, and 24 months for real-time testing.
- The following parameters should be assessed:
 - Appearance: Color, clarity, and homogeneity.
 - Odor: Changes in the fragrance profile.
 - pH: Measurement using a calibrated pH meter.
 - Viscosity: Measurement using a viscometer.
 - Microbiological Contamination: Testing for bacteria, yeast, and mold.

- Packaging Compatibility: Signs of leakage, discoloration, or deformation of the packaging.

Acceptance Criteria: No significant changes in the evaluated parameters over the testing period.

Safety and Regulatory Information

- Skin Sensitization: **Cyclohexadecanone** has been found to have the potential for skin sensitization in a small fraction of people.[1]
- Regulatory Status: The safety of **Cyclohexadecanone** has been assessed by the Research Institute for Fragrance Materials (RIFM), and the International Fragrance Association (IFRA) has set a safe use standard for it in household and personal care products.[1] It is important to adhere to the concentration limits established by these bodies. In the United States, cosmetic ingredients, other than color additives, do not require premarket approval from the FDA. However, it is against the law for a cosmetic to contain any ingredient that makes the product harmful under labeled or customary use.[5]

Conclusion

Cyclohexadecanone is a versatile and stable musk fragrance ingredient suitable for a wide range of cosmetic applications. Its primary function is to impart a long-lasting and characteristic musk aroma. When formulating with **Cyclohexadecanone**, it is crucial to adhere to recommended usage levels and conduct thorough stability and sensory evaluations to ensure product quality and consumer acceptance. The protocols provided in this document offer a framework for the successful incorporation and testing of **Cyclohexadecanone** in cosmetic formulations.

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- To cite this document: BenchChem. [Application Notes and Protocols: Cyclohexadecanone in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1615262#application-of-cyclohexadecanone-in-cosmetic-formulations>]

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